

Synthesis of Methyl Isobutyrimidate Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Methyl isobutyrimidate hydrochloride*

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This in-depth technical guide details the synthesis of **methyl isobutyrimidate hydrochloride**, a Pinner salt, through the acid-catalyzed reaction of isobutyronitrile with methanol. This guide provides a comprehensive overview of the reaction, a detailed experimental protocol, and characterization data.

Overview of the Synthesis

The synthesis of **methyl isobutyrimidate hydrochloride** is achieved via the Pinner reaction.
[1][2][3] This reaction involves the acid-catalyzed addition of an alcohol to a nitrile. In this specific synthesis, isobutyronitrile reacts with methanol in the presence of anhydrous hydrogen chloride to form the corresponding imide hydrochloride salt.[1][2]

The reaction must be carried out under strictly anhydrous conditions, as the presence of water will lead to the hydrolysis of the imide salt to form methyl isobutyrate.[3] Low temperatures are also crucial to prevent the thermodynamically unstable imide salt from decomposing into an amide and methyl chloride.[3]

Experimental Protocol

This section provides a detailed methodology for the synthesis of **methyl isobutyrimidate hydrochloride**.

2.1. Materials and Reagents

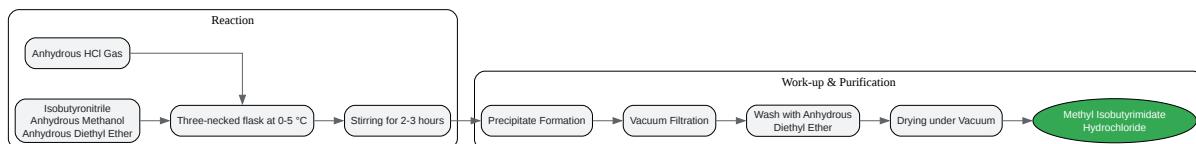
Reagent/Material	Chemical Formula	Molar Mass (g/mol)
Isobutyronitrile	C ₄ H ₇ N	69.11
Anhydrous Methanol	CH ₄ O	32.04
Anhydrous Diethyl Ether	(C ₂ H ₅) ₂ O	74.12
Hydrogen Chloride Gas	HCl	36.46

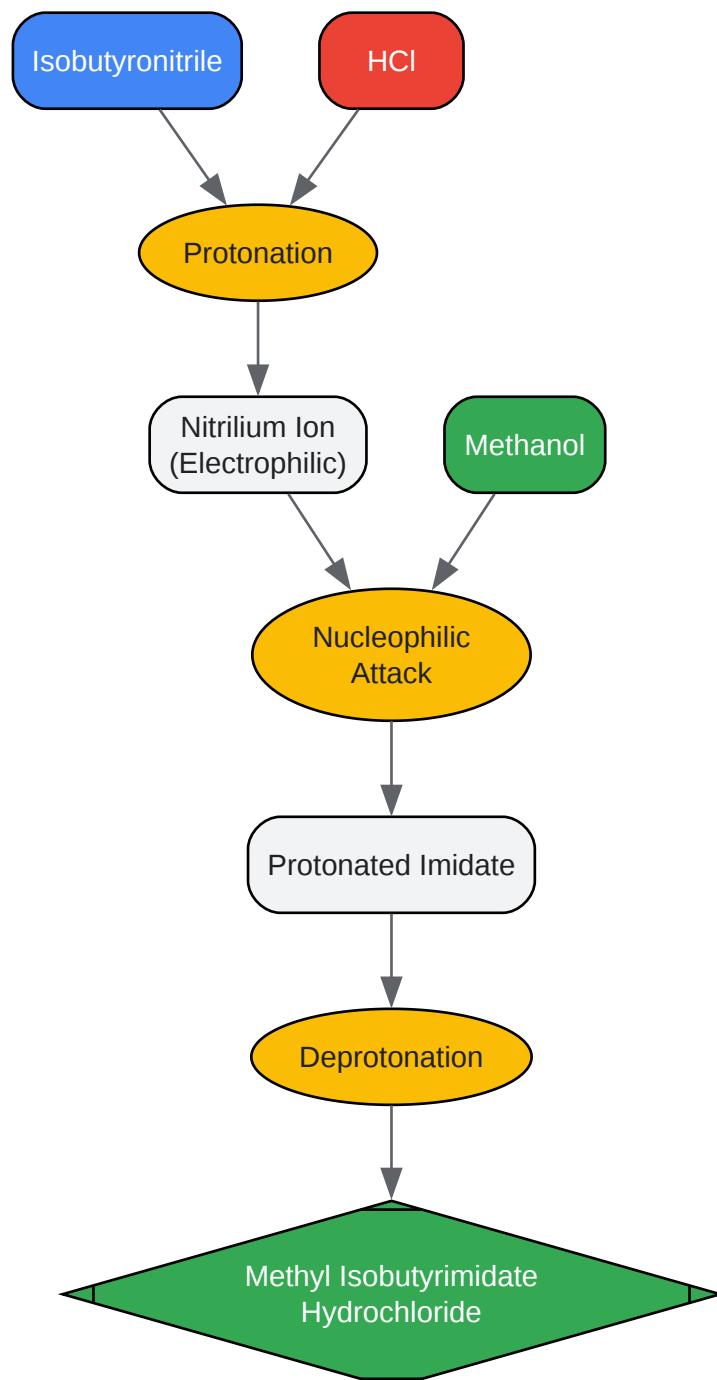
2.2. Equipment

- Three-necked round-bottom flask
- Gas inlet tube
- Magnetic stirrer and stir bar
- Drying tube (filled with calcium chloride)
- Ice-salt bath
- Büchner funnel and filter flask
- Rotary evaporator

2.3. Reaction Setup and Procedure

A diagram of the experimental workflow is provided below.



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References

- 1. A Lewis acid-promoted Pinner reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Pinner Reaction [organic-chemistry.org]
- 3. Pinner reaction - Wikipedia [en.wikipedia.org]
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